

Application Note: Precision Inhibition of the PAM Complex using MitoBloCK-10

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Compound of Interest

Compound Name: MitoBloCK-10

Cat. No.: B12442841

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Abstract

MitoBloCK-10 (MB-10) is a first-in-class small molecule inhibitor that specifically targets Tim44, a critical component of the PAM (Presequence Translocase-Associated Motor) complex in mitochondria.[1][2] Unlike general uncouplers (e.g., CCCP) that collapse membrane potential, MB-10 mechanically uncouples the heat shock protein 70 (mtHsp70) from the TIM23 translocon by binding to the C-terminal domain of Tim44. This protocol details the application of MB-10 to isolated mitochondria to study protein import dynamics, specifically for substrates utilizing the TIM23 presequence pathway.

Mechanism of Action

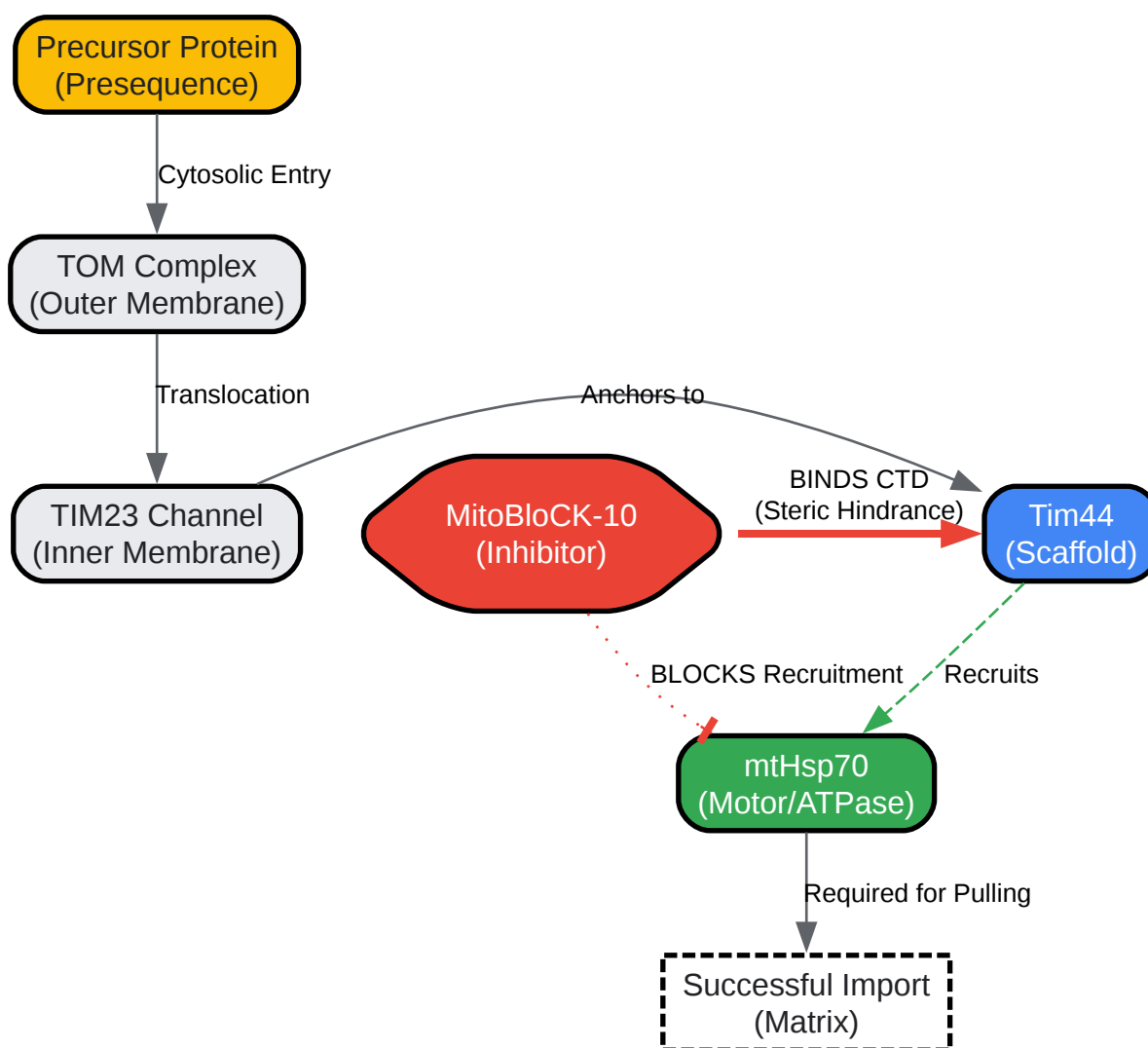
To use MB-10 effectively, one must understand the molecular machinery it disrupts.

- The TIM23 Pathway: Precursor proteins with N-terminal presequences enter the mitochondria through the TOM complex (outer membrane) and are handed to the TIM23 complex (inner membrane).
- The PAM Complex: To pull the precursor into the matrix, TIM23 recruits the PAM complex. Tim44 acts as the essential scaffold, tethering the ATPase mtHsp70 to the TIM23 channel.[3]

[4]

- MB-10 Inhibition: MB-10 binds to a hydrophobic pocket in the C-terminal domain (CTD) of Tim44. This binding sterically hinders the recruitment of mtHsp70 or its tight coupling to the precursor, effectively "stalling" the motor. The precursor remains stuck in the channel or is degraded, preventing maturation.

Diagram 1: MB-10 Mechanism of Action



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Caption: MB-10 binds the Tim44 C-terminus, preventing mtHsp70 recruitment and stalling precursor import at the TIM23 channel.

Materials & Reagents

Key Reagents

Reagent	Specification	Storage	Notes
MitoBloCK-10	CAS: 394694-98-5	-20°C (Solid)	Hygroscopic.[1][2][5] [6] Protect from light.
DMSO	Anhydrous, PCR Grade	RT	Solvent for MB-10.
[³⁵ S]-Methionine	Translation Grade	-80°C	For radiolabeling precursors.
Creatine Phosphate	High Purity	-20°C	Energy regeneration system.
Creatine Kinase	Rabbit Muscle	-20°C	Energy regeneration system.
Proteinase K	Molecular Biology Grade	-20°C	For protease protection assay.

Buffer Formulations

- Import Buffer (2X): 1.2 M Sorbitol, 100 mM HEPES-KOH (pH 7.4), 160 mM KCl, 20 mM MgOAc, 4 mM KH₂PO₄.
- Energy Mix (10X): 20 mM ATP, 50 mM NADH, 100 mM Creatine Phosphate, 1 mg/mL Creatine Kinase.
- Stop Buffer: 0.6 M Sorbitol, 20 mM HEPES-KOH (pH 7.4), 1 µM Valinomycin (or 10 µM CCCP).

Experimental Protocols

Protocol A: Preparation of MitoBloCK-10 Stock

Critical: MB-10 has specific solubility limits. Improper preparation leads to precipitation and inconsistent IC₅₀ values.

- Weighing: Weigh 1–5 mg of **MitoBloCK-10** powder.
- Solubilization: Dissolve in anhydrous DMSO to a stock concentration of 10–50 mM.
 - Note: If the solution appears cloudy, sonicate in a water bath for 5 minutes at room temperature.
- Aliquot: Dispense into small volumes (e.g., 10–20 μL) to avoid freeze-thaw cycles.
- Storage: Store at -20°C for up to 1 year.

Protocol B: In Vitro Import Assay with MB-10

This assay measures the ability of isolated mitochondria to import radiolabeled precursor proteins in the presence of MB-10.

Workflow Diagram:



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Caption: Step-by-step workflow for assessing MB-10 inhibition of mitochondrial protein import.

Detailed Steps:

- Mitochondrial Isolation: Isolate mitochondria from yeast or mammalian tissue (e.g., mouse liver, HeLa cells) using standard differential centrifugation. Resuspend in Import Buffer (1X) at 1 mg/mL protein concentration.
- Pre-Treatment (The Critical Step):
 - Aliquot 50 μg of mitochondria (50 μL) into reaction tubes.
 - Add **MitoBloCK-10** to the desired final concentration (Standard screen: 100 μM ; Titration: 0, 10, 25, 50, 100 μM).

- Control: Add equivalent volume of DMSO (Vehicle).
- Negative Control:[7] Add 10 μ M CCCP (destroys membrane potential).
- Incubate: 15 minutes at 25°C. This allows MB-10 to penetrate the outer membrane and bind Tim44.
- Import Reaction:
 - Add Energy Mix (ATP/NADH/Creatine Phosphate) to drive import.
 - Initiate reaction by adding 1–5 μ L of [35 S]-labeled precursor lysate (e.g., Su9-DHFR for TIM23 pathway; AAC for TIM22 pathway specificity check).
 - Incubate at 25°C for the desired time course (e.g., 5, 10, 15, 30 min).
- Termination:
 - Transfer aliquots to tubes containing ice-cold Stop Buffer (with Valinomycin/CCCP) to instantly halt import.
- Protease Protection (Verifying Internalization):
 - Add Proteinase K (50 μ g/mL final) to the stopped reaction.
 - Incubate on ice for 10–15 minutes.
 - Mechanism:[6][7][8][9] PK digests non-imported precursors stuck on the outer membrane. Only imported proteins inside the inner membrane are protected.
 - Stop PK activity with 2 mM PMSF.
- Analysis:
 - Spin down mitochondria (12,000 x g, 10 min, 4°C).
 - Resuspend pellet in SDS-PAGE loading buffer.
 - Resolve on SDS-PAGE gel.[8]

- Dry gel and expose to phosphor screen or X-ray film.

Data Analysis & Interpretation

When analyzing the autoradiograph, look for the conversion of the Precursor (p) band to the Mature (m) band.

Observation	Interpretation
DMSO Control	Strong "Mature" band appearing over time. "Precursor" band fades.
CCCP (Uncoupler)	No "Mature" band. Precursor is degraded by PK. [10] (System validation).
MitoBloCK-10	Reduced or absent "Mature" band. Precursor may be visible if PK step is omitted, but usually degraded if PK is used (as it's not fully imported).
Specificity Check	MB-10 should inhibit TIM23 substrates (e.g., Hsp60, Su9-DHFR) but have minimal effect on TIM22 substrates (e.g., AAC) at moderate concentrations (<50 μ M).

Quantitative Output: Plot the % Import (Intensity of Mature Band / Total Input) vs. Time. MB-10 treatment should show a flattened curve compared to DMSO.

Troubleshooting & Optimization

- Precipitation: If MB-10 precipitates upon addition to the aqueous buffer (visible turbidity), reduce the stock concentration or add slowly while vortexing. Ensure final DMSO concentration is <1%.
- Lack of Inhibition:
 - Verify MB-10 stock integrity (avoid repeated freeze-thaws).
 - Increase pre-incubation time to 20-30 mins.

- Ensure the substrate is strictly TIM23-dependent.
- Non-Specific Toxicity: If the mitochondrial membrane potential (measured by DiSC3(5) or TMRM) collapses immediately upon MB-10 addition, the concentration is too high. MB-10 is designed to inhibit import without immediately collapsing potential (unlike CCCP), though prolonged blockage eventually affects potential.

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